

Technical Guide: Physicochemical Characterization of 2-Methyl-5,5-diphenyloxane

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Compound of Interest

Compound Name: 2-Methyl-5,5-diphenyloxane

Cat. No.: B15161108

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Audience: Researchers, Scientists, and Drug Development Professionals

Abstract: This document serves as a guide to the physical properties of the novel compound **2-Methyl-5,5-diphenyloxane**. As of the date of this publication, there is no publicly available experimental data for the physicochemical properties of this specific molecule. This guide outlines the general experimental protocols that would be utilized to determine these essential characteristics and presents a standard workflow for the characterization of a new chemical entity.

Introduction

2-Methyl-5,5-diphenyloxane is a heterocyclic compound with a tetrahydropyran (oxane) core, substituted with a methyl group at the 2-position and two phenyl groups at the 5-position. Its structure suggests potential applications in medicinal chemistry and materials science, necessitating a thorough understanding of its physical properties. These properties are critical for predicting its behavior in various systems, including its solubility, absorption, and stability, which are key parameters in drug development and chemical synthesis.

Physical Properties

The experimental determination of the physical properties of **2-Methyl-5,5-diphenyloxane** has not yet been reported in the scientific literature. The following table lists the key physical properties that require experimental characterization.

Property	Value	Units
Molecular Formula	C ₁₈ H ₂₀ O	-
Molecular Weight	252.35	g/mol
Melting Point	To be determined	°C
Boiling Point	To be determined	°C
Density	To be determined	g/cm ³
Aqueous Solubility	To be determined	mg/L
LogP (Octanol-Water)	To be determined	-
pKa	To be determined	-

General Experimental Protocols

The following sections detail the standard methodologies for determining the fundamental physical properties of a novel solid organic compound like **2-Methyl-5,5-diphenyloxane**.

The melting point is a crucial indicator of a compound's purity.^[1] A sharp melting range typically signifies a pure substance, whereas a broad and depressed range suggests the presence of impurities.^[1] The capillary method is most commonly employed for this determination.^[2]

Protocol:

- Sample Preparation: A small amount of the dry, powdered **2-Methyl-5,5-diphenyloxane** is packed into a capillary tube to a height of 2-3 mm.^[3]
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, which consists of a heated block and a calibrated thermometer or digital temperature sensor.^{[1][4]}
- Measurement:
 - A preliminary rapid heating run (10-20 °C/minute) can be performed to determine an approximate melting range.^[4]

- For an accurate measurement, a second sample is heated slowly, at a rate of 1-2 °C per minute, starting from a temperature about 15-20 °C below the approximate melting point.
[3]
- Data Recording: The temperature at which the first drop of liquid appears is recorded as the onset of melting, and the temperature at which the entire sample becomes a clear liquid is the completion of melting. This range is reported as the melting point.[5]

For a non-volatile solid, boiling point determination would follow a preliminary distillation or be measured under reduced pressure. A common micro-method is the Thiele tube technique.[6]

Protocol:

- Sample Preparation: A small amount of the liquid compound (if it can be melted without decomposition) is placed in a small test tube (Durham tube). An inverted capillary tube, sealed at one end, is placed inside the test tube.[6]
- Apparatus Setup: The test tube assembly is attached to a thermometer and placed in a Thiele tube containing mineral oil, ensuring the sample is level with the thermometer bulb.[6]
- Measurement: The Thiele tube is heated gently at the side arm.[7] As the temperature rises, air trapped in the capillary tube will bubble out. Heating is continued until a steady stream of bubbles emerges.[6]
- Data Recording: The heat source is then removed. The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.[7] This temperature corresponds to the point where the vapor pressure of the substance equals the atmospheric pressure.[7]

The shake-flask method is the gold standard for determining equilibrium solubility.[8]

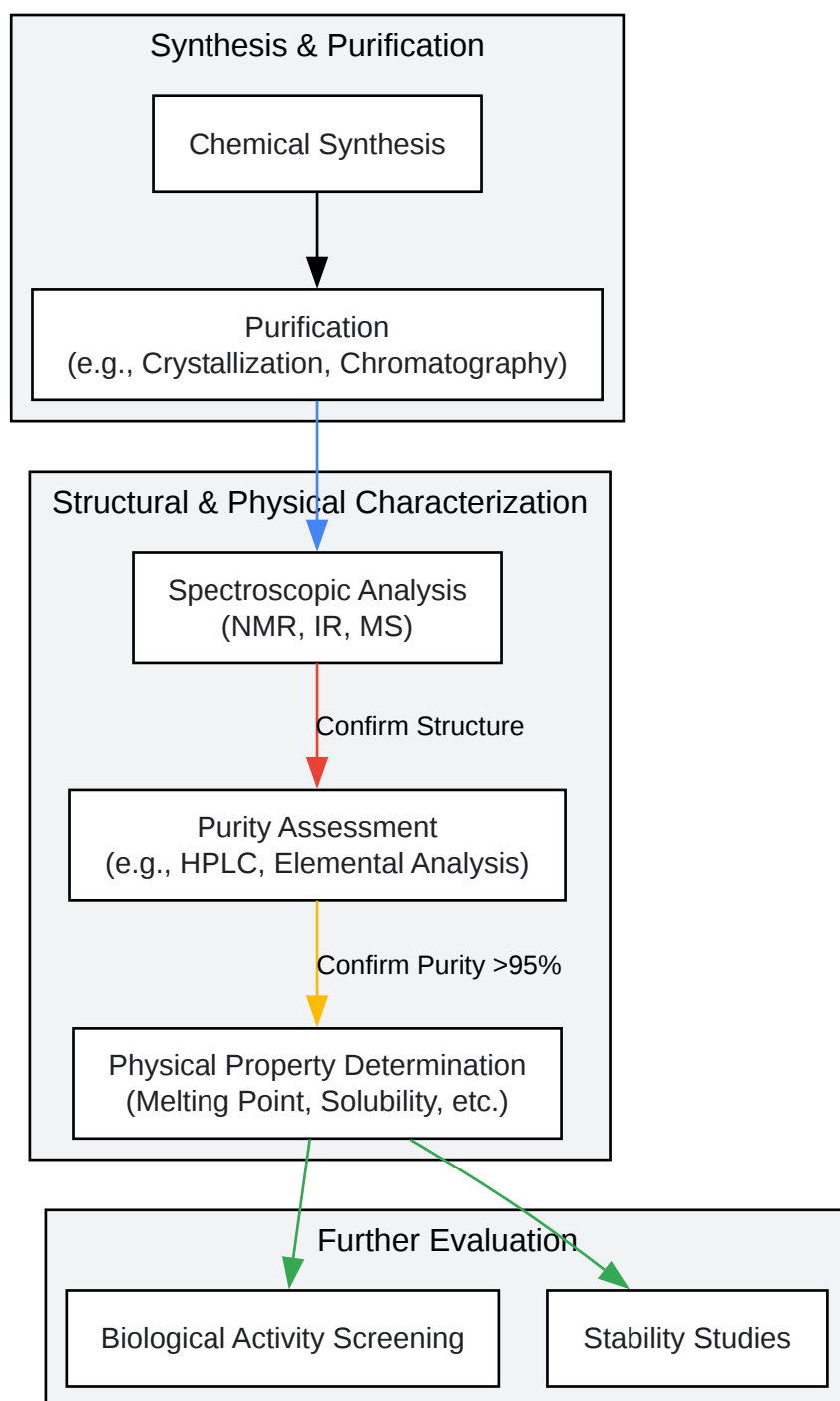
Protocol:

- Sample Preparation: An excess amount of solid **2-Methyl-5,5-diphenyloxane** is added to a known volume of distilled water in a sealed flask.[8]

- **Equilibration:** The flask is agitated in a constant temperature water bath (e.g., 25 °C or 37 °C) for a prolonged period (typically 24-72 hours) to ensure equilibrium is reached.[\[8\]](#)[\[9\]](#)
- **Phase Separation:** After equilibration, the suspension is allowed to stand, and the undissolved solid is separated from the aqueous solution by centrifugation or filtration.[\[8\]](#)
- **Analysis:** The concentration of **2-Methyl-5,5-diphenyloxane** in the clear supernatant or filtrate is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectroscopy.
- **Calculation:** The solubility is expressed as the mass of the compound dissolved per unit volume of the solvent (e.g., in mg/L or mol/L).

Workflow for Novel Compound Characterization

The determination of physical properties is a key part of the broader workflow for characterizing a new chemical entity. This process ensures the compound's identity, purity, and structure are confirmed before further investigation.



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Caption: A generalized workflow for the synthesis, purification, and characterization of a novel compound.

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